

Tin (IV) Isopropoxide: A Comprehensive Technical Guide

Author: BenchChem Technical Support Team. **Date:** March 2026

Compound of Interest

Compound Name: *Tin (IV) Isopropoxide*

Cat. No.: *B8806217*

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

Abstract

This technical guide provides a detailed overview of **Tin (IV) isopropoxide**, a versatile organometallic compound with significant applications in materials science and catalysis. This document consolidates essential physicochemical data, safety information, and a review of its primary applications, with a focus on its role as a precursor in the synthesis of tin-based nanomaterials. Experimental workflows for these synthetic processes are also presented.

Chemical and Physical Properties

Tin (IV) isopropoxide, also known as tetra-isopropoxy tin, is a metal alkoxide that is a colorless to yellowish liquid at room temperature. It is notable for its reactivity, particularly with water, and its solubility in organic solvents.

Chemical Identifiers

A summary of the key chemical identifiers for **Tin (IV) isopropoxide** is provided in the table below. It is important to note that this compound can exist as a complex with isopropanol,

which may affect its molecular weight and CAS number.



FULL PROTOCOL TRUNCATED

To view exact molar ratios, purification steps, and HRP optimization data, please view the interactive version.

[Unlock Full Protocol on Website](#)

Physicochemical Data

The following table summarizes the key physicochemical properties of **Tin (IV) isopropoxide**. These properties are crucial for its handling, storage, and application in various experimental setups.



FULL PROTOCOL TRUNCATED

To view exact molar ratios, purification steps, and HRP optimization data, please view the interactive version.

[Unlock Full Protocol on Website](#)

Applications in Research and Development

Tin (IV) isopropoxide is a key precursor material in the synthesis of various tin-based materials, primarily tin oxide (SnO₂) nanoparticles and thin films.^{[1][4]} These materials have

widespread applications in gas sensors, transparent conductive oxides (such as Indium Tin Oxide, ITO), and as components in solar cells.[1][4]

Synthesis of Tin Oxide Nanoparticles

A common application of **Tin (IV) isopropoxide** is in the sol-gel synthesis of tin oxide nanoparticles. The general workflow for this process is outlined below.



FULL PROTOCOL TRUNCATED

To view exact molar ratios, purification steps, and HRP optimization data, please view the interactive version.

[Unlock Full Protocol on Website](#)

[Click to download full resolution via product page](#)

Caption: Sol-gel synthesis of SnO₂ nanoparticles from **Tin (IV) isopropoxide**.

Experimental Protocols

General Handling and Storage

Due to its moisture sensitivity, **Tin (IV) isopropoxide** should be handled under an inert atmosphere (e.g., argon or nitrogen) using standard Schlenk line or glovebox techniques. It should be stored in a tightly sealed container in a cool, dry, and well-ventilated area away from sources of ignition.

Safety Information

Tin (IV) isopropoxide is a hazardous substance and should be handled with appropriate personal protective equipment.



FULL PROTOCOL TRUNCATED

To view exact molar ratios, purification steps, and HRP optimization data, please view the interactive version.

[Unlock Full Protocol on Website](#)

Conclusion

Tin (IV) isopropoxide is a valuable precursor for the synthesis of tin-based materials. Its well-defined chemical properties and reactivity make it a versatile tool for researchers in materials science and related fields. Proper handling and an understanding of its chemical behavior are essential for its safe and effective use in the laboratory.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. americanelements.com [americanelements.com]
- 2. TIN (IV) ISOPROPOXIDE [chembk.com]
- 3. Tin(IV) isopropoxide, 99% (metals basis), 10% w/v in isopropanol 100 mL | Buy Online [thermofisher.com]
- 4. Tin(IV) isopropoxide, 98% (metals basis), 10% w/v in isopropanol/toluene 5 mL | Buy Online | Thermo Scientific Chemicals | Fisher Scientific [fishersci.com]
- 5. tin (iv) isopropoxide | CAS#:1184-61-8 | Chemsrvc [chemsrc.com]
- 6. Tin (IV) Isopropoxide | C₁₂H₂₈O₄Sn | CID 71317417 - PubChem [pubchem.ncbi.nlm.nih.gov]

- 7. Tin(IV) isopropoxide solution 10 % (w/v) in isopropanol/toluene, 99.99% trace metals basis | Sigma-Aldrich [sigmaaldrich.com]
- 8. Tin(IV) isopropoxide | Isopropyl stannate(IV) | C₁₂H₂₈O₄Sn - Ereztech [ereztech.com]
- To cite this document: BenchChem. [Tin (IV) Isopropoxide: A Comprehensive Technical Guide]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b8806217#tin-iv-isopropoxide-cas-number-and-molecular-weight]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)

